

# An In-depth Technical Guide to 2-Hydroxyphenylacetic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 2-Hydroxyphenylacetic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **2-Hydroxyphenylacetic acid**. The information is curated for researchers, scientists, and professionals in drug development who require detailed data for their work. This document summarizes key quantitative data, outlines experimental protocols, and presents visual diagrams to facilitate a deeper understanding of this compound.

## Core Chemical Properties

**2-Hydroxyphenylacetic acid**, also known as ortho-hydroxyphenylacetic acid, is an organic compound with significance in various biological and chemical processes. It is a metabolite of phenylalanine and can be found in various natural sources.<sup>[1]</sup> The compound's properties make it a valuable intermediate in the synthesis of pharmaceuticals, such as atenolol and 3,4-dihydroxyphenylacetic acid.<sup>[2][3]</sup>

## Quantitative Data Summary

The fundamental physicochemical properties of **2-Hydroxyphenylacetic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	2-(2-hydroxyphenyl)acetic acid	[4][5]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[2][4][6]
Molecular Weight	152.15 g/mol	[2][4]
Melting Point	145 - 147 °C	[2][4]
Boiling Point	240 °C (estimate)	[2][7]
pKa (Strongest Acidic)	4	
Solubility	Soluble in water and methanol. [2][5] Specifically, 44 mg/mL in water.[4][8]	[2][4][5][8]
Appearance	Off-white, beige, or light pink to light brown crystalline solid/powder.	[2][4]
LogP	0.85	[8][9]

## Chemical Structure

**2-Hydroxyphenylacetic acid** is an aromatic compound characterized by a phenyl ring substituted with both a hydroxyl (-OH) group and an acetic acid (-CH<sub>2</sub>COOH) group at the ortho position.[6] This arrangement of functional groups is key to its chemical reactivity and biological activity.

The presence of the carboxylic acid group confers acidic properties, while the phenolic hydroxyl group allows for reactions typical of phenols.[6] The molecule's structure enables it to participate in various chemical transformations, including esterification and acylation, making it a versatile building block in organic synthesis.[6]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Hydroxyphenylacetic acid** are crucial for researchers. The following sections provide an overview of established experimental protocols.

## Synthesis of 2-Hydroxyphenylacetic Acid

A common method for the synthesis of **2-Hydroxyphenylacetic acid** involves the hydrolysis of a precursor compound. One documented procedure utilizes (2-Chlorophenyl)acetic acid as a starting material.

Protocol:

- A mixture of (2-Chlorophenyl)acetic acid (3.4 g, 0.02 M) and crushed sodium hydroxide pellets (4.8 g, 0.12 M) is stirred in 'SOLVLESSO' 200 (30 g) for 30 minutes.[\[10\]](#)
- Cupric sulphate pentahydrate (0.2 g, 0.0008 M) is added to the mixture.[\[10\]](#)
- The reaction mixture is heated to 190-196 °C for approximately 4 hours.[\[10\]](#)
- After cooling to 20 °C, the reaction mass is treated with water (50 g) and transferred to a separatory funnel with an additional 50 g of water, and then filtered.[\[10\]](#)
- The aqueous filtrates are acidified to a pH of approximately 4 using 36% hydrochloric acid.[\[10\]](#)
- The product is then extracted with ethyl acetate (180 g).[\[10\]](#)
- Finally, **2-Hydroxyphenylacetic acid** is isolated as a solid by distillation of the ethyl acetate.[\[10\]](#)

## Purification of 2-Hydroxyphenylacetic Acid

Purification of the synthesized **2-Hydroxyphenylacetic acid** is essential to remove impurities. Crystallization is a commonly employed technique.

Protocol:

- The crude **2-Hydroxyphenylacetic acid** can be crystallized from either ether or chloroform.[\[2\]](#) It is noted that the melting point of the product crystallized from chloroform may be lower.[\[2\]](#)

## Analytical Methods

The quantification and identification of **2-Hydroxyphenylacetic acid** in various matrices, such as urine, can be achieved through chromatographic techniques.

High-Performance Liquid Chromatography (HPLC):

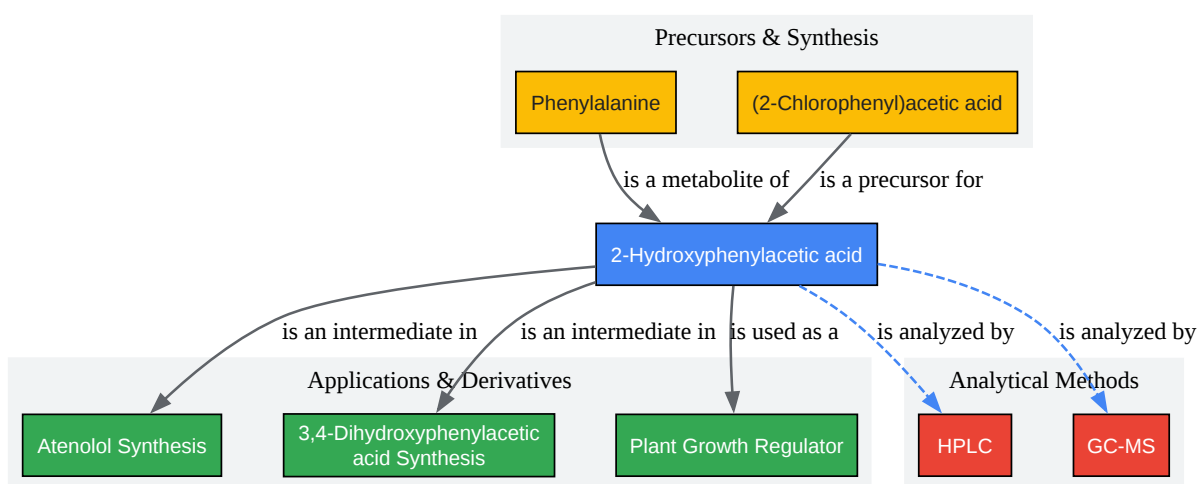
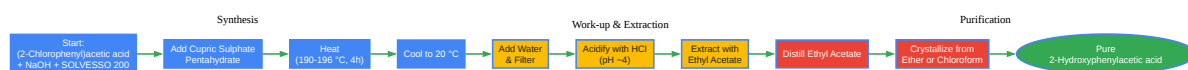
- A reverse-phase (RP) HPLC method can be used for the analysis of **2-Hydroxyphenylacetic acid**.[\[9\]](#)
- The mobile phase typically consists of acetonitrile (MeCN), water, and phosphoric acid.[\[9\]](#)
- For applications compatible with mass spectrometry (MS), formic acid should be used in place of phosphoric acid.[\[9\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS):

- Urinary **2-Hydroxyphenylacetic acid** can be determined by GC with flame-ionization detection.[\[11\]](#)
- Prior to analysis, samples are extracted into ethyl ether, and the analytes are derivatized with trimethylphenylammonium hydroxide.[\[11\]](#)
- The presence of **2-Hydroxyphenylacetic acid** is confirmed by GC-MS.[\[11\]](#)

## Visualizations

The following diagrams illustrate key processes and relationships involving **2-Hydroxyphenylacetic acid**.



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